

Technical Guide: Solubility of Quizalofop-ethyl-d3 in Organic Solvents

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Compound of Interest

Compound Name: Quizalofop-ethyl-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Quizalofop-ethyl-d3** in various organic solvents. The information presented herein is intended to support research, analytical method development, and formulation studies involving this deuterated herbicide standard.

Introduction

Quizalofop-ethyl is a selective post-emergence herbicide belonging to the aryloxyphenoxypropionate group. It is effective in controlling annual and perennial grass weeds in a variety of broadleaf crops.^[1] The herbicidal activity of Quizalofop-ethyl is primarily attributed to its R-enantiomer, known as Quizalofop-p-ethyl.^{[2][3]} The mechanism of action involves the inhibition of the enzyme acetyl-CoA carboxylase (ACCase), a critical component in the biosynthesis of fatty acids in susceptible plant species.^{[2][4][5]}

Quizalofop-ethyl-d3 is a deuterated analog of Quizalofop-ethyl, commonly used as an internal standard in analytical chemistry for the quantification of Quizalofop-ethyl residues in various matrices. While specific quantitative solubility data for **Quizalofop-ethyl-d3** is not readily available in the literature, the solubility is expected to be nearly identical to its non-deuterated counterpart. The inclusion of three deuterium atoms is unlikely to significantly alter its physicochemical properties, including solubility in organic solvents. Therefore, the data presented in this guide for Quizalofop-ethyl and Quizalofop-p-ethyl can be considered a very close approximation for **Quizalofop-ethyl-d3**.

Data Presentation: Solubility in Organic Solvents

The following table summarizes the available quantitative solubility data for Quizalofop-ethyl and its active isomer, Quizalofop-p-ethyl, in a range of organic solvents. This data has been compiled from various sources and is presented to facilitate easy comparison.

Solvent	Quizalofop-ethyl Solubility (g/L)	Quizalofop-p-ethyl Solubility (mg/L)	Temperature (°C)
Acetone	111	250,000	20
Acetone	650	-	20
Benzene	290	-	20
Ethanol	9	-	20
Ethanol	22	-	20
Hexane	2.6	-	20
Hexane	12	-	20
Methanol	64	-	20
Xylene	120	-	20
Xylene	360	-	20

Data compiled from multiple sources.[6] Variations in reported values may be due to differences in experimental conditions and the specific isomer tested.

Experimental Protocols: Solubility Determination

The gravimetric method is a common and straightforward technique for determining the solubility of a solid in a liquid.[7][8] The following is a detailed methodology for determining the solubility of a compound like **Quizalofop-ethyl-d3** in an organic solvent.

Objective: To determine the saturation solubility of **Quizalofop-ethyl-d3** in a given organic solvent at a specific temperature.

Materials:

- **Quizalofop-ethyl-d3**
- Selected organic solvent(s)
- Analytical balance
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Glass vials with screw caps
- Evaporating dish or pre-weighed container
- Drying oven
- Pipettes

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **Quizalofop-ethyl-d3** to a glass vial containing a known volume of the organic solvent.
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed. The presence of undissolved solid at the end of this period confirms saturation.
- Sample Collection and Filtration:
 - Allow the vial to stand undisturbed at the set temperature for a short period to let the excess solid settle.

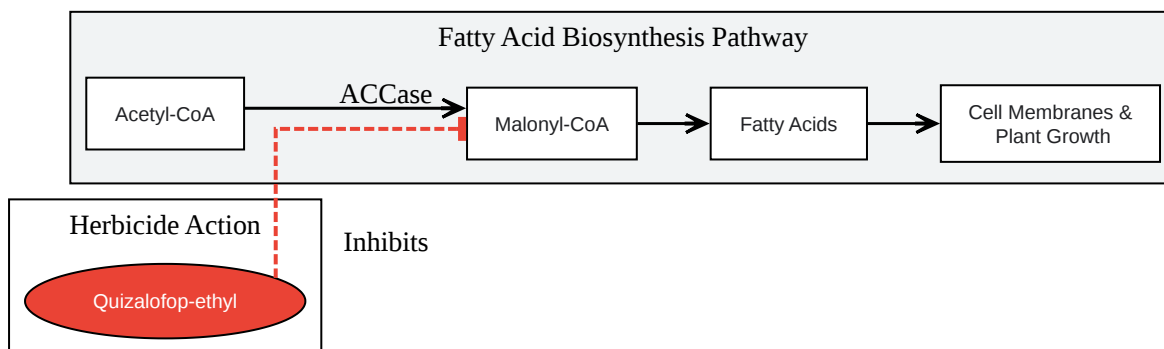
- Carefully draw a known volume of the supernatant (the clear, saturated solution) using a pipette.
- Filter the collected supernatant through a syringe filter (e.g., 0.22 μ m PTFE) to remove any undissolved microparticles. This step is crucial for accurate results.
- Solvent Evaporation and Mass Determination:
 - Transfer the filtered saturated solution to a pre-weighed evaporating dish.
 - Record the exact weight of the dish with the solution.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without degrading the solute.
 - Continue drying until a constant weight of the residue (the dissolved **Quizalofop-ethyl-d3**) is achieved.
 - Allow the dish to cool to room temperature in a desiccator and then weigh it on the analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **Quizalofop-ethyl-d3** by subtracting the initial weight of the empty evaporating dish from the final weight of the dish with the dried residue.
 - The solubility can then be expressed in various units, such as grams per liter (g/L) or milligrams per milliliter (mg/mL), based on the mass of the solute and the initial volume of the solvent used.

Mandatory Visualization

Signaling Pathway: Inhibition of Acetyl-CoA Carboxylase

The primary mode of action of Quizalofop-ethyl is the inhibition of the enzyme Acetyl-CoA Carboxylase (ACCase). This enzyme catalyzes the first committed step in the biosynthesis of fatty acids, which are essential for the formation of cell membranes and plant growth. By

blocking this enzyme, Quizalofop-ethyl disrupts lipid synthesis, leading to the death of susceptible grass species.[2][4][9]

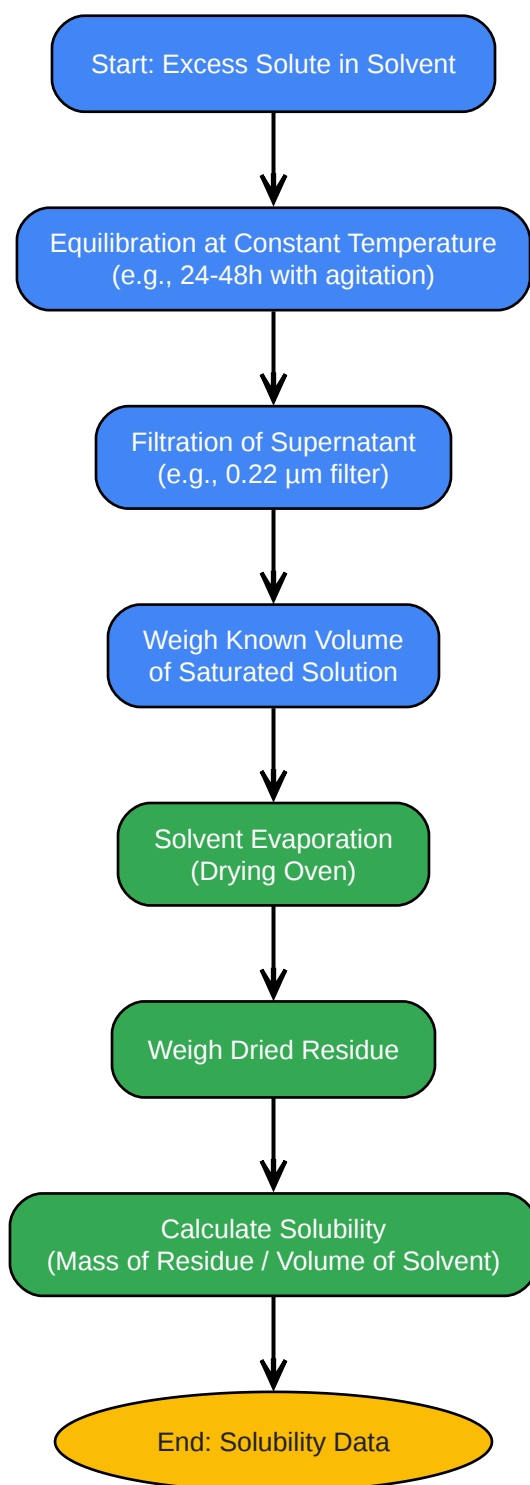


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Caption: Inhibition of ACCase by Quizalofop-ethyl disrupts the fatty acid synthesis pathway.

Experimental Workflow: Gravimetric Solubility Determination

The following diagram illustrates the logical workflow for determining the solubility of **Quizalofop-ethyl-d3** using the gravimetric method as described in the experimental protocol section.



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Caption: Workflow for the gravimetric determination of solubility.

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